

2'-deoxycytidine hydrate CAS number and molecular weight

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Compound of Interest

Compound Name: 2'-Deoxycytidine hydrate

Cat. No.: B1585644

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2'-Deoxycytidine Hydrate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of 2'-deoxycytidine, a fundamental building block of DNA, with a focus on its hydrated form. This document will cover its chemical properties, relevant biological pathways, and common experimental methodologies.

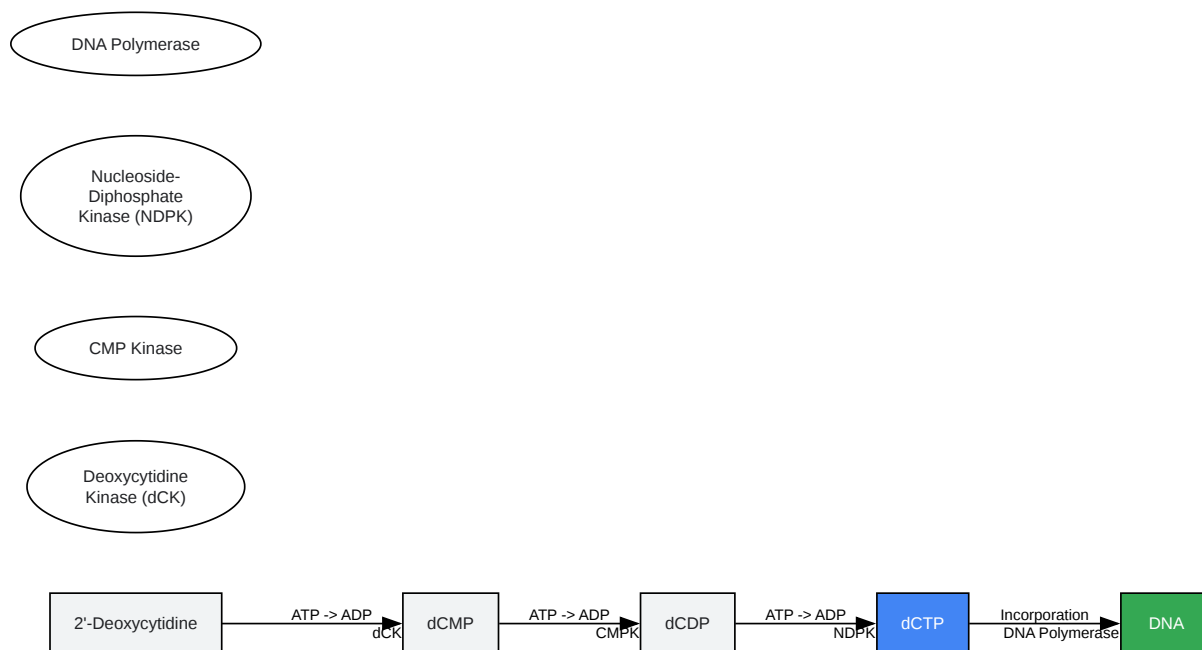
Core Chemical Properties

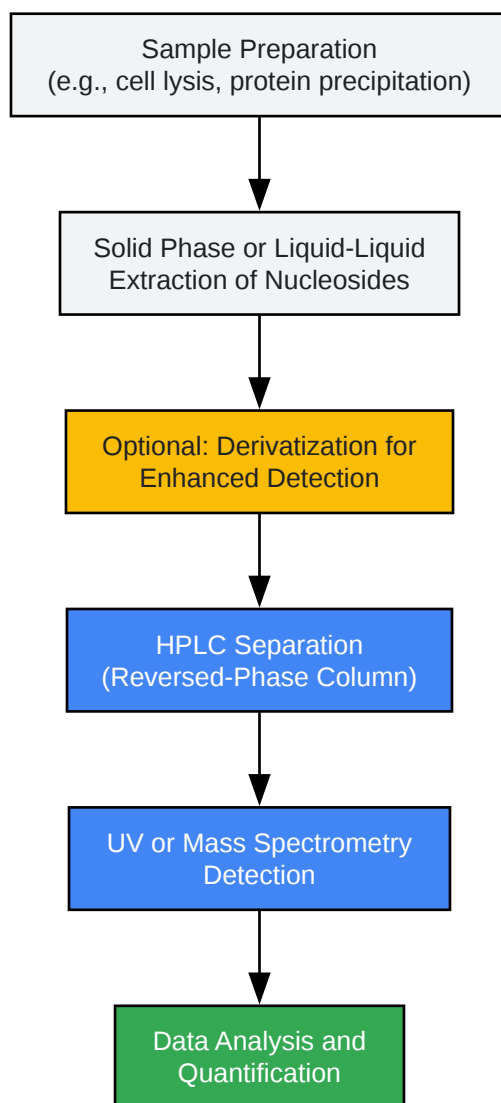
2'-Deoxycytidine is a deoxyribonucleoside composed of a pyrimidine base, cytosine, linked to the C1' position of a 2'-deoxyribose sugar. In its hydrated form, it incorporates one or more water molecules into its crystal structure. While the CAS number for the anhydrous form is widely referenced, a distinct CAS number for the hydrated form is not consistently cited.

Property	Value	Source
CAS Number (Anhydrous)	951-77-9	[1] [2] [3] [4] [5]
Molecular Formula (Anhydrous)	C9H13N3O4	[2] [3] [6]
Molecular Weight (Anhydrous)	227.22 g/mol	[1] [3] [4] [6]
Molecular Weight (Monohydrate)	245.23 g/mol	
Appearance	White to off-white powder or crystals	[2]
Solubility	Soluble in water and DMSO	[6]

Biological Significance and Signaling Pathways

2'-Deoxycytidine plays a crucial role in DNA synthesis and repair. Inside the cell, it is phosphorylated by a series of kinases to its active triphosphate form, deoxycytidine triphosphate (dCTP), which is then utilized by DNA polymerases to incorporate cytosine into a growing DNA strand.





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